

Albafuran A role as a plant secondary metabolite

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Compound Focus: Albafuran A

CAS No.: 84323-14-8

Cat. No.: S623387

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Albafuran A Chemical Identity

The table below summarizes the basic chemical identification data available for **Albafuran A** from chemical databases.

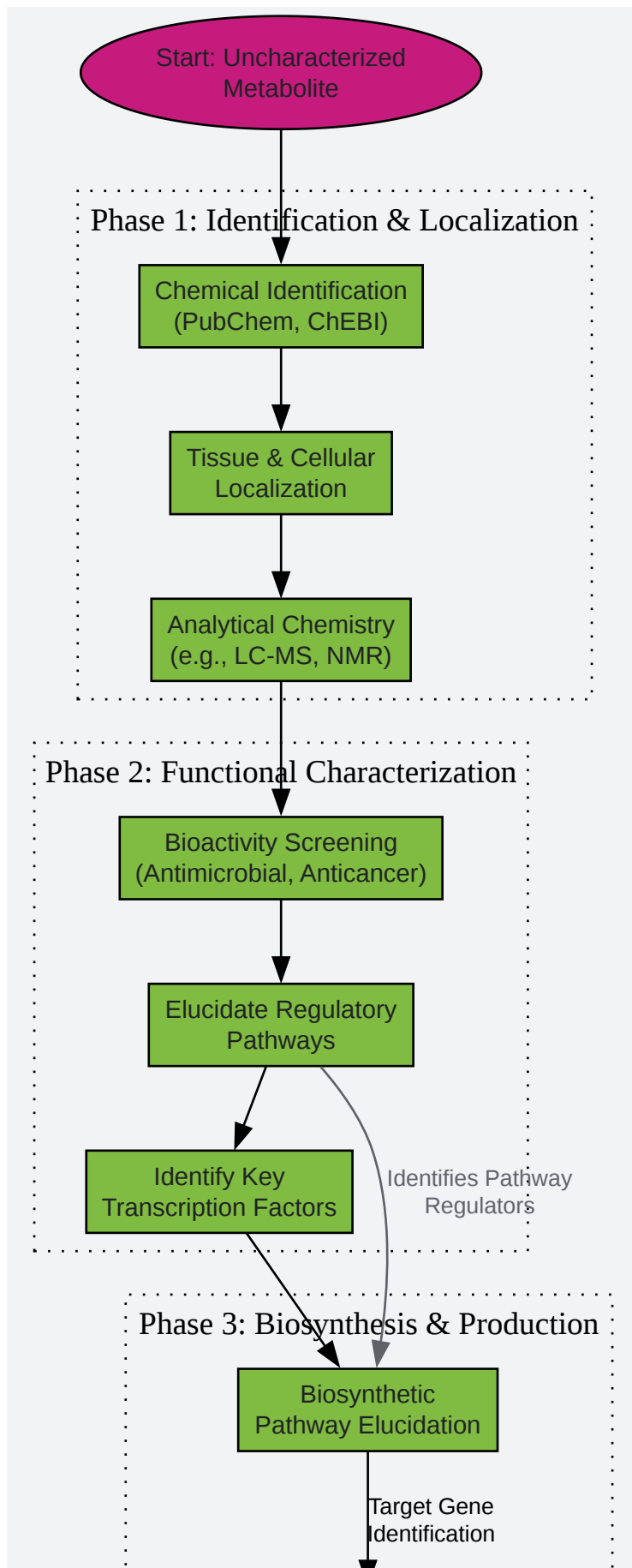
Property	Description
IUPAC Name	4-[(2E)-3,7-dimethylocta-2,6-dien-1-yl]-5-(6-hydroxy-1-benzofuran-2-yl)benzene-1,3-diol [1]
Molecular Formula	C ₂₄ H ₂₆ O ₄ [2] [1]
Average Mass	378.468 g/mol [1]
SMILES	CC(C)=CCCC(C)=CCc1c(O)cc(O)cc1-c1cc2ccc(O)cc2o1 [1]
InChI Key	KGOOVUKZICPAIZ-FRKPEAEDSA-N [1]
CAS Registry Number	84323-14-8 [1]

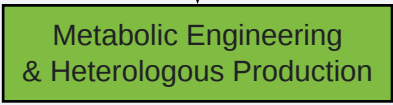
Property	Description
Reaxys Registry Number	5131474 [1]

Research Avenues and General Methodologies

Based on the search results, the specific biological functions and biosynthesis pathway of **Albafuran A** are uncharacterized. However, research on plant secondary metabolites in general provides a strong framework for how such a study could be conducted.

The following diagram outlines a potential high-level research workflow to elucidate the role and biosynthesis of an uncharacterized metabolite like **Albafuran A**.





Metabolic Engineering
& Heterologous Production

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A proposed research workflow for characterizing an uncharacterized plant secondary metabolite.

Core Areas of Investigation

To define the role of **Albafuran A**, research would typically focus on several key areas:

- **Transcriptional Regulation:** Transcription Factors (TFs) like MYB, WRKY, and bHLH are master regulators of secondary metabolite biosynthesis. Identifying which TFs control the **Albafuran A** pathway would be a crucial step [3] [4].
- **Biosynthetic Pathways:** Plant secondary metabolites are often derived from primary metabolic precursors via pathways like the **Mevalonic Acid (MVA)** pathway for terpenoids or the **shikimate pathway** for phenolics. **Albafuran A**'s structure suggests a mixed biosynthetic origin that would need to be deciphered [4].
- **Elicitation and Stress Response:** Secondary metabolite production is frequently induced by environmental stresses. Research could explore the effect of **UV-B radiation** (which is perceived by the UVR8 photoreceptor) or microbial interactions on **Albafuran A** accumulation [5] [6].
- **Bioactivity Screening:** Conducting targeted bioassays is essential to uncover potential pharmacological activities, such as antimicrobial, anti-inflammatory, or anticancer properties [7] [8].

Example Experimental Workflows

While no protocols for **Albafuran A** exist, here are standard methodologies that would be applied:

- **Gene Expression Analysis via qRT-PCR:**
 - **Treatment:** Apply an elicitor (e.g., Methyl Jasmonate) or UV-B stress to plant tissues [4] [5].
 - **RNA Extraction:** Isolate total RNA from treated and control samples.
 - **cDNA Synthesis:** Reverse transcribe RNA into complementary DNA (cDNA).
 - **qPCR Amplification:** Use gene-specific primers for putative biosynthetic genes and transcription factors.
 - **Data Analysis:** Quantify expression changes using the $\Delta\Delta C_t$ method, normalizing to housekeeping genes.

- **Metabolite Quantification via LC-MS/MS:**
 - **Sample Preparation:** Lyophilize and extract plant tissue with a solvent like methanol.
 - **Chromatographic Separation:** Inject the extract into an LC system with a C18 column to separate compounds.
 - **Mass Spectrometric Detection:** Use a tandem mass spectrometer (MS/MS) to detect and quantify **Albafuran A** based on its unique mass-to-charge ratio and fragmentation pattern.
 - **Quantitation:** Compare peak areas against a calibration curve constructed with a purified standard [5].

How to Proceed Further

Given the current lack of published data, moving forward would require pioneering research.

- **Consult Specialized Databases:** Search natural product and plant metabolomics databases like **KNApSack** or **PlantCyc** for any potential leads.
- **Review Related Compounds:** Look for scientific literature on structurally similar benzofuran or prenylated phenolic compounds, as their known roles may provide strong clues about **Albafuran A's** function.
- **Initiate Original Research:** The most direct path would be to secure a source of the compound (isolation from plant material or custom synthesis) and begin the characterization workflows outlined above.

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